

"2-Amino-4-methoxyphenol" synthesis pathway from 4-methoxy-2-nitrophenol

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Compound of Interest

Compound Name: 2-Amino-4-methoxyphenol

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Synthesis of 2-Amino-4-methoxyphenol: A Technical Guide

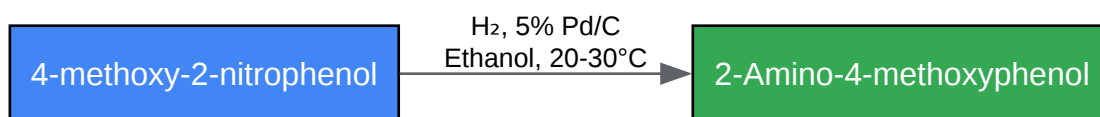
For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of a common and efficient laboratory-scale synthesis pathway for **2-Amino-4-methoxyphenol**, starting from 4-methoxy-2-nitrophenol. The primary transformation discussed is the selective reduction of the nitro group to an amine via catalytic hydrogenation. This method is widely employed due to its high yield and relatively clean reaction profile.

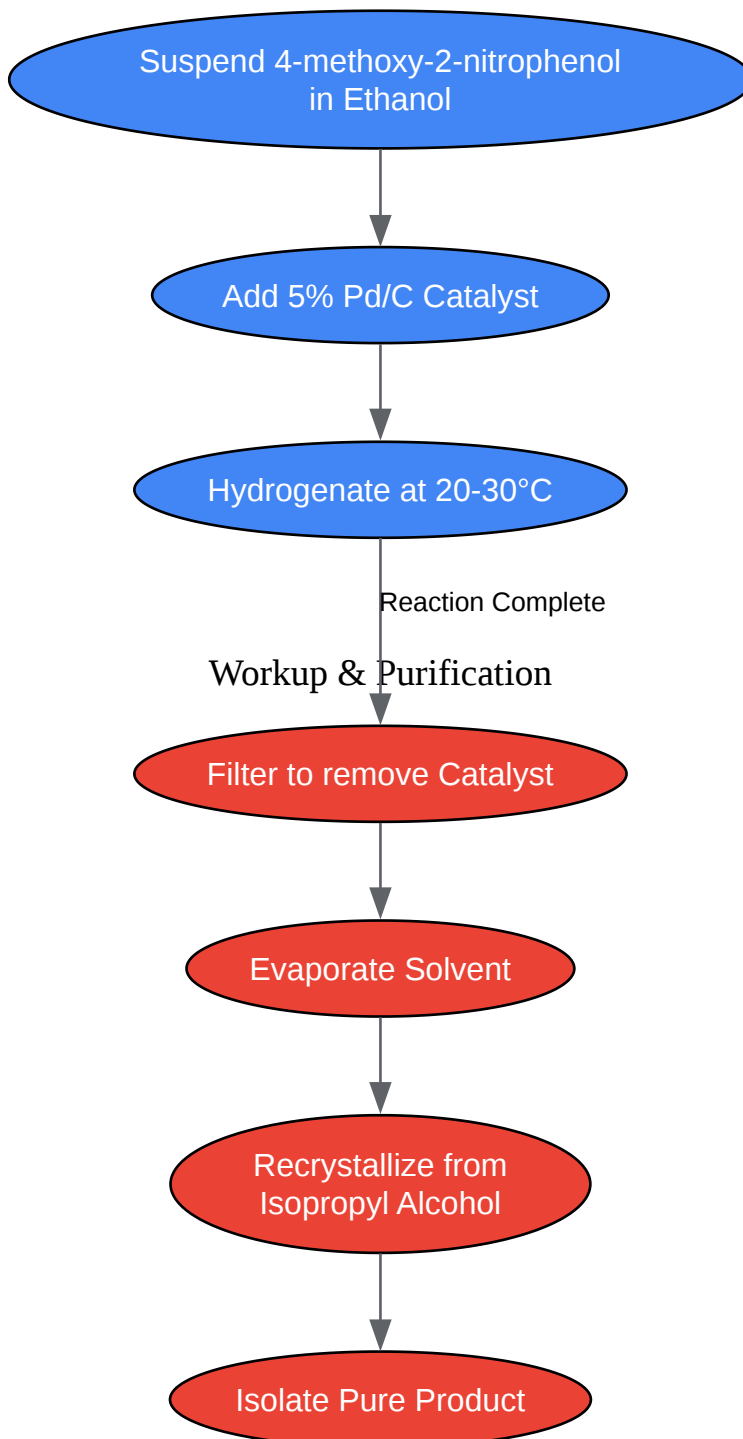
Reaction Pathway: Catalytic Hydrogenation

The synthesis of **2-Amino-4-methoxyphenol** from 4-methoxy-2-nitrophenol is achieved through the reduction of the nitro group ($-\text{NO}_2$) to an amino group ($-\text{NH}_2$). A prevalent and effective method for this transformation is catalytic hydrogenation, utilizing a palladium on carbon (Pd/C) catalyst in the presence of hydrogen gas.

The reaction proceeds by the adsorption of the nitro compound and hydrogen onto the surface of the palladium catalyst. The catalyst facilitates the cleavage of the hydrogen-hydrogen bond and the subsequent reduction of the nitro group. The reaction is typically carried out in an alcohol-based solvent, such as ethanol, at ambient temperature and pressure.



Reaction



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- To cite this document: BenchChem. ["2-Amino-4-methoxyphenol" synthesis pathway from 4-methoxy-2-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270069#2-amino-4-methoxyphenol-synthesis-pathway-from-4-methoxy-2-nitrophenol]

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